

# Barium cyanide as a cyanide source for nucleophilic substitution

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## Compound of Interest

Compound Name: Barium cyanide

Cat. No.: B1221445

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## Barium Cyanide: Application Notes for Nucleophilic Substitution

For Researchers, Scientists, and Drug Development Professionals

**WARNING: EXTREME HAZARD Barium cyanide** is a highly toxic compound. It is fatal if swallowed, inhaled, or in contact with skin.[1][2] All handling and experimental procedures must be conducted by trained personnel in a controlled laboratory environment with appropriate personal protective equipment (PPE) and engineering controls. Accidental contact with acids will liberate highly toxic hydrogen cyanide gas.[3][4]

## Introduction

**Barium cyanide**, with the chemical formula  $\text{Ba}(\text{CN})_2$ , is a white crystalline solid.[5][6] It is soluble in water and ethanol.[2][3] While less common in organic synthesis than alkali metal cyanides like sodium or potassium cyanide, **barium cyanide** can theoretically serve as a source of cyanide ions for nucleophilic substitution reactions. These reactions are crucial in organic chemistry for the formation of nitriles, which are valuable intermediates in the synthesis of pharmaceuticals and other fine chemicals.

This document provides detailed application notes and protocols for the use of **barium cyanide** as a cyanide source in nucleophilic substitution reactions, with a strong emphasis on the critical safety procedures required.

## Physicochemical Properties and Safety Data

A thorough understanding of the properties of **barium cyanide** is essential for its safe handling and use.

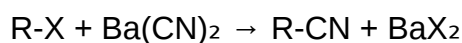
Property	Value	Reference
Chemical Formula	Ba(CN) <sub>2</sub>	[2][5]
Molar Mass	189.36 g/mol	[2]
Appearance	White crystalline powder	[3][5][6]
Solubility in Water	80 g/100 mL at 14 °C	[2]
Solubility in Ethanol	Soluble	[2][3]
Melting Point	600 °C	[2]

### Hazard Summary:

Hazard	Description	Reference
Acute Toxicity (Oral)	Fatal if swallowed.	[1]
Acute Toxicity (Dermal)	Fatal in contact with skin.	[1]
Acute Toxicity (Inhalation)	Fatal if inhaled.	[1]
Reactivity	Reacts with acids to produce highly toxic and flammable hydrogen cyanide gas.	[3][4]

## Application in Nucleophilic Substitution

**Barium cyanide** can be used as a nucleophile to replace a leaving group on an alkyl or aryl halide, leading to the formation of a new carbon-carbon bond and the synthesis of a nitrile. The general reaction is as follows:



Where R is an alkyl or aryl group and X is a leaving group, typically a halide.

## Potential Advantages and Disadvantages

Potential Advantages:

- The divalent nature of the barium ion might influence reaction kinetics or selectivity in specific cases, although this is not well-documented.
- Its solubility in ethanol provides a suitable medium for reactions with organic substrates.[\[2\]](#)[\[3\]](#)

Disadvantages:

- **Extreme Toxicity:** The primary drawback is its high toxicity, which necessitates stringent safety protocols.
- **Limited Data:** There is a significant lack of published data on its use in organic synthesis, making protocol development challenging.
- **Hygroscopic Nature:** **Barium cyanide** can react with atmospheric moisture and carbon dioxide to slowly release hydrogen cyanide gas.[\[2\]](#)

## Experimental Protocols

The following are generalized protocols adapted from standard procedures for nucleophilic substitution with other cyanide sources. These protocols must be adapted and optimized for specific substrates and reaction scales.

### General Protocol for Nucleophilic Substitution of an Alkyl Halide

Objective: To synthesize an alkyl nitrile from an alkyl halide using **barium cyanide**.

Materials:

- Alkyl halide
- **Barium cyanide** (handle with extreme caution)

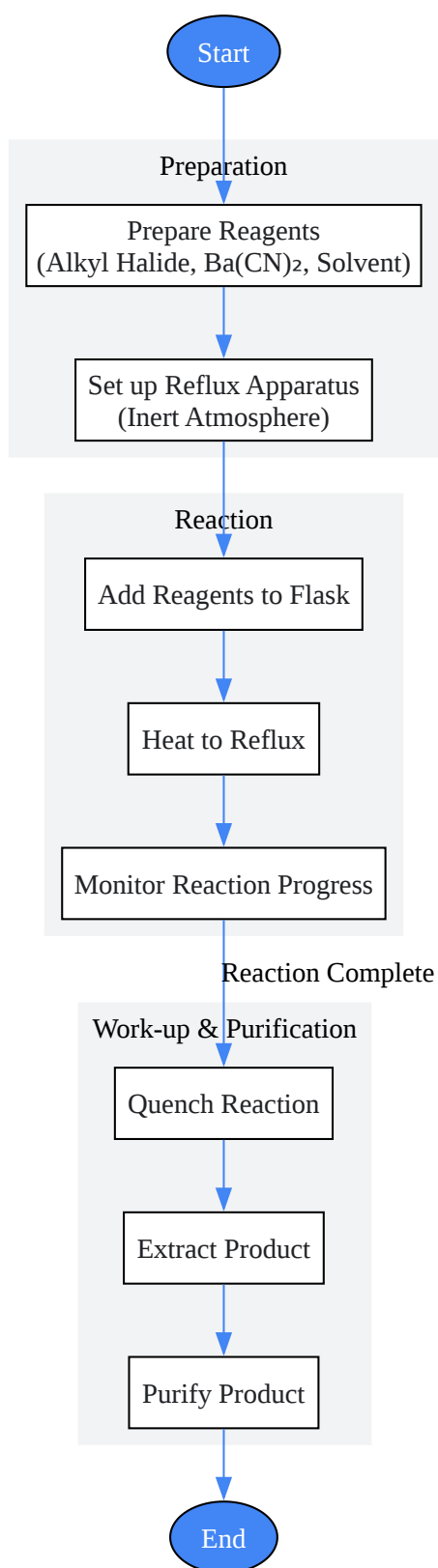
- Anhydrous ethanol
- Inert gas (e.g., argon or nitrogen)
- Standard glassware for reflux, including a condenser and a drying tube
- Appropriate work-up and purification reagents and equipment (e.g., separatory funnel, rotary evaporator, chromatography supplies)

#### Procedure:

- **Reaction Setup:** Assemble the reflux apparatus in a certified fume hood. Ensure all glassware is dry. The system should be under an inert atmosphere.
- **Reagent Addition:** In the reaction flask, dissolve the alkyl halide in anhydrous ethanol. In a separate, dry container, carefully weigh the required amount of **barium cyanide**. Under the inert atmosphere, add the **barium cyanide** to the reaction flask with stirring.
- **Reaction:** Heat the reaction mixture to reflux. Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by carefully and slowly adding a solution of sodium hypochlorite to decompose any unreacted cyanide. (CAUTION: This step must be performed in a well-ventilated fume hood as it may generate heat and gas).
- **Extraction:** Extract the product with a suitable organic solvent. Wash the organic layer with brine, dry over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ), and filter.
- **Purification:** Remove the solvent under reduced pressure. Purify the crude product by distillation or column chromatography.

## Mandatory Visualizations

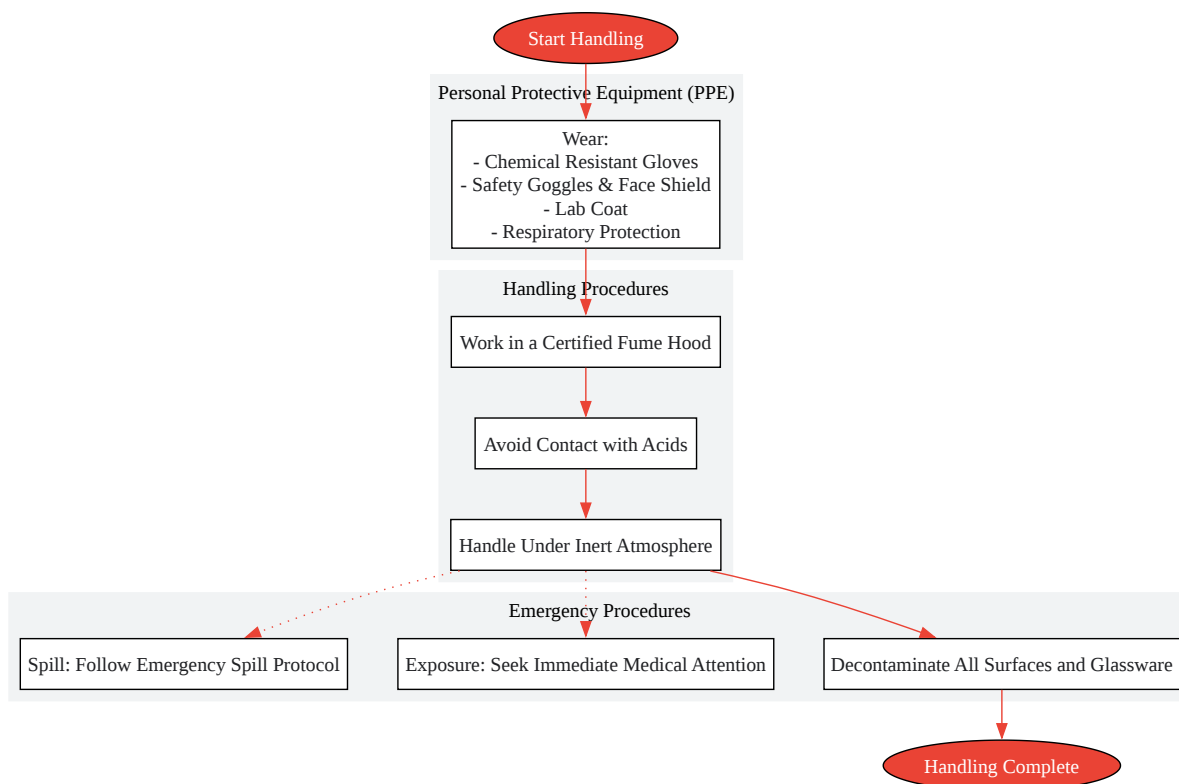
## Workflow for Nucleophilic Substitution



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Caption: General workflow for nucleophilic substitution using **barium cyanide**.

## Safety Protocol for Handling Barium Cyanide



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Caption: Critical safety workflow for handling **barium cyanide**.

## Conclusion

**Barium cyanide** is a viable, albeit highly hazardous, source of cyanide for nucleophilic substitution reactions. Its use is contingent on the implementation of rigorous safety protocols due to its extreme toxicity. The lack of extensive literature on its application in modern organic synthesis suggests that other, less toxic cyanide sources are generally preferred. Researchers considering the use of **barium cyanide** should conduct a thorough risk assessment and ensure that all necessary safety measures are in place before proceeding.

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